

6-Azidosulfonylhexyltriethoxysilane chemical structure and properties

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Compound of Interest

Compound Name: 6-Azidosulfonylhexyltriethoxysilane

Cat. No.: B1592801

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An In-depth Technical Guide to **6-Azidosulfonylhexyltriethoxysilane**: Structure, Properties, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Azidosulfonylhexyltriethoxysilane is a bifunctional organosilane molecule integral to the fields of surface chemistry, materials science, and bioconjugation. Its unique molecular architecture, featuring a triethoxysilane group for covalent attachment to hydroxylated surfaces and a terminal azidosulfonyl group for subsequent ligation reactions, makes it a powerful tool for creating functionalized surfaces. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and detailed protocols for its application in forming self-assembled monolayers (SAMs) and performing bio-orthogonal "click" chemistry.

Chemical Structure and Properties

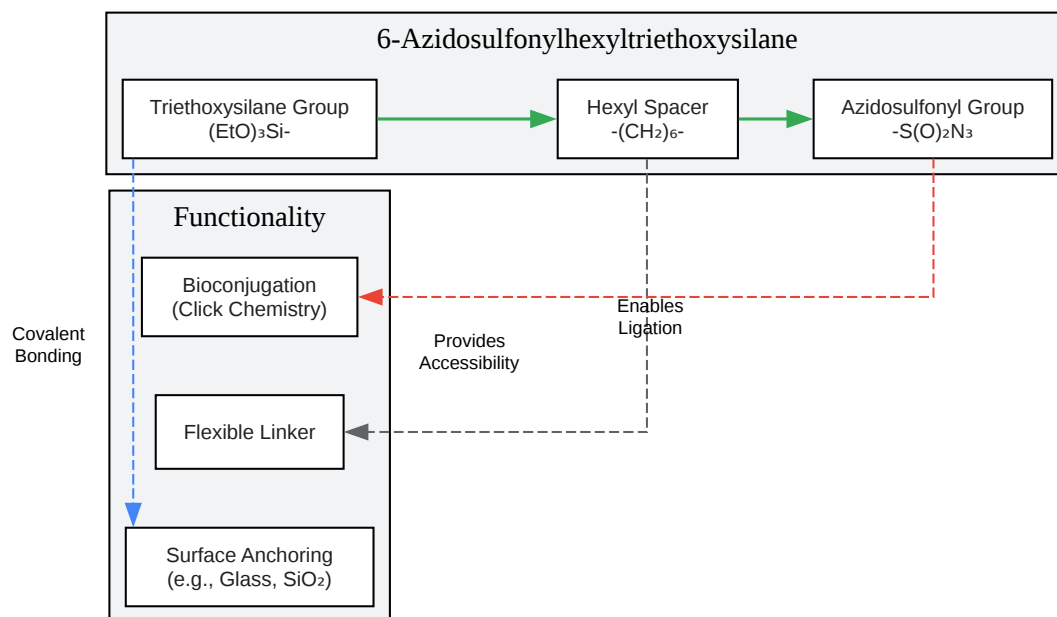
The structure of **6-Azidosulfonylhexyltriethoxysilane** is designed for versatility, consisting of three key components:

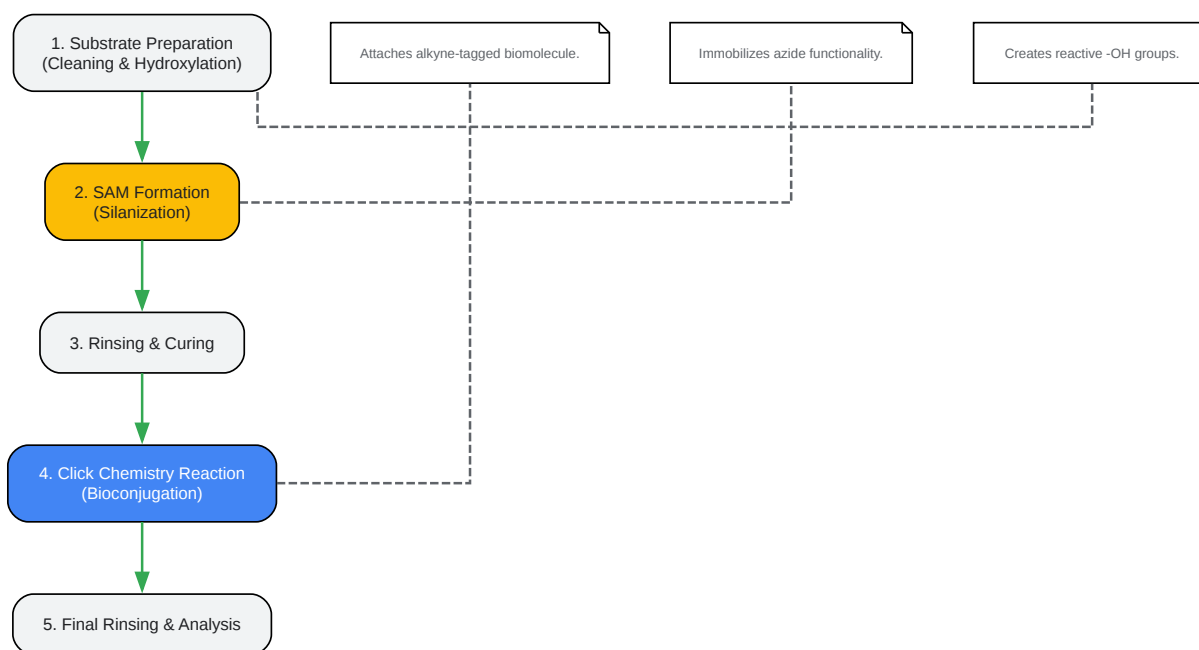
- **Triethoxysilane Headgroup:** This silicon-containing group is reactive towards surfaces rich in hydroxyl groups, such as glass, silicon wafers, and various metal oxides.^[1] Through a

hydrolysis and condensation process, it forms a robust, cross-linked siloxane (Si-O-Si) network, covalently anchoring the molecule to the substrate.^[1]

- **Hexyl Spacer:** A six-carbon alkyl chain provides a flexible linker between the reactive surface-binding head and the terminal functional group, ensuring the azide moiety is accessible for subsequent reactions.^[1]
- **Azidosulfonyl Group:** This terminal group is a key functionality for "click chemistry," a class of rapid, specific, and high-yield chemical reactions.^[1] The azide allows for the covalent attachment of a wide array of molecules, including proteins, nucleic acids, and small-molecule drugs that have been functionalized with a corresponding alkyne group.^[1]

Logical Structure of 6-Azidosulfonylhexyltriethoxysilane





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References

- 1. researchgate.net [researchgate.net]
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